

safe handling and storage procedures for 4'-Amino-N-methylacetanilide

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Compound of Interest

Compound Name: 4'-Amino-N-methylacetanilide

Cat. No.: B086871

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Application Notes and Protocols for 4'-Amino-N-methylacetanilide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **4'-Amino-N-methylacetanilide** (CAS No. 119-63-1). The information is intended to guide laboratory personnel in minimizing risks and establishing safe work practices when handling this chemical.

Chemical and Physical Properties

4'-Amino-N-methylacetanilide is a chemical intermediate used in the synthesis of various compounds, including dyes and pharmaceuticals.^{[1][2][3]} It is also utilized as a model micropollutant in studies on the elimination of organic compounds from municipal wastewater.^{[1][4]} Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
CAS Number	119-63-1	[5]
Molecular Formula	C ₉ H ₁₂ N ₂ O	[2] [5]
Molecular Weight	164.2 g/mol	[2] [5]
Appearance	Dark Grey to Dark Beige Solid/Powder	[1]
Melting Point	70 °C or 91 °C (Values from different sources vary)	[1] [5]
Boiling Point	323.1±25.0 °C (Predicted)	[1]
Density	1.145±0.06 g/cm ³ (Predicted)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]

Safety and Hazard Information

4'-Amino-N-methylacetanilide is classified as a hazardous substance. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.[\[1\]](#)

GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	!	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	!	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	!	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	!	Warning	H335: May cause respiratory irritation

Toxicological Data

Specific quantitative toxicological data, such as LD50 values for **4'-Amino-N-methylacetanilide**, are not readily available in the searched literature. However, for the structurally related compound 4'-Methylacetanilide (CAS 103-89-9), the following data has been reported:

Route	Species	LD50	Reference
Oral	Rat	2640 mg/kg	[6]
Oral	Mouse	980 mg/kg	[6]

Disclaimer: This data is for a related compound and should be used for general informational purposes only. The toxicological properties of **4'-Amino-N-methylacetanilide** may differ.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with **4'-Amino-N-methylacetanilide** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat and, if necessary, additional protective clothing to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or the potential for dust formation, a NIOSH-approved respirator should be worn.

Engineering Controls

- Ventilation: Work with **4'-Amino-N-methylacetanilide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.

Storage Procedures

Proper storage is crucial to maintain the stability of **4'-Amino-N-methylacetanilide** and prevent accidental release.

- Container: Keep the container tightly closed.
- Environment: Store in a cool, dry, and well-ventilated area.^[1] Some sources recommend refrigeration.^[1]
- Incompatible Materials: Avoid storage with strong oxidizing agents.

- Labeling: Ensure the container is clearly and accurately labeled with the chemical name and associated hazards.

Experimental Protocols

While specific, detailed experimental protocols for **4'-Amino-N-methylacetanilide** are not widely published, its role as a chemical intermediate suggests its use in various organic synthesis reactions. The following is a representative, generalized protocol for an acylation reaction where it might be used as a nucleophile. This is an illustrative example and must be adapted and optimized for any specific research application.

General Protocol for N-Acylation

- Reaction Setup: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar and a nitrogen inlet.
- Reagent Addition: Add **4'-Amino-N-methylacetanilide** (1 equivalent) to the flask, followed by an appropriate anhydrous solvent (e.g., dichloromethane, tetrahydrofuran).
- Base Addition: Add a suitable base (e.g., triethylamine, pyridine; 1.1-1.5 equivalents) to the suspension and stir until the starting material is fully dissolved.
- Acylating Agent Addition: Cool the reaction mixture in an ice bath. Slowly add the acylating agent (e.g., an acid chloride or anhydride; 1.0-1.2 equivalents) dropwise.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for the required time. Monitor the progress of the reaction using an appropriate technique (e.g., Thin Layer Chromatography).
- Work-up: Upon completion, quench the reaction with water or a saturated aqueous solution of sodium bicarbonate.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column

chromatography or recrystallization.

Spill and Waste Disposal

Spill Response

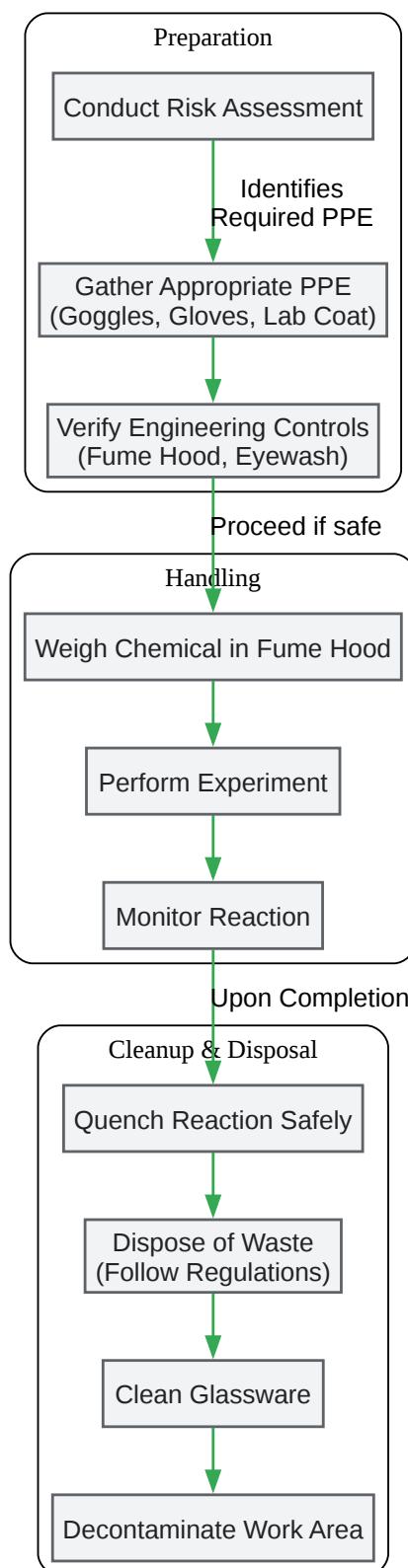
- Small Spills: In case of a small spill, and if it is safe to do so, wear appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand), and place it in a sealed container for disposal.
- Large Spills: For large spills, evacuate the area and contact the appropriate emergency response team.

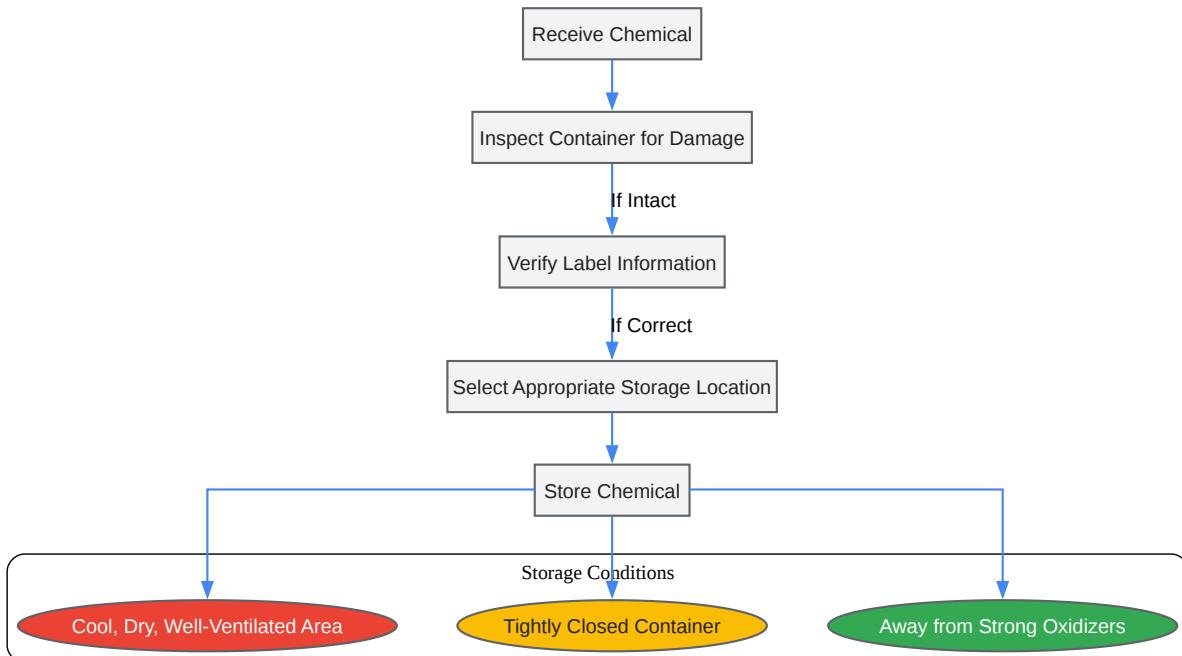
Waste Disposal

- Dispose of waste **4'-Amino-N-methylacetanilide** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Workflow Diagrams

The following diagrams illustrate the key workflows for the safe handling and storage of **4'-Amino-N-methylacetanilide**.

[Click to download full resolution via product page](#)**Caption: Safe Handling Workflow for 4'-Amino-N-methylacetanilide.**

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